

Personal protective equipment for handling 2,4'-Dibromoacetophenone

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Compound of Interest

Compound Name: 2,4'-Dibromoacetophenone

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Essential Safety and Handling Guide for 2,4'-Dibromoacetophenone

This guide provides immediate and essential safety protocols, operational plans, and disposal information for laboratory personnel handling **2,4'-Dibromoacetophenone**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental risk.

Hazard Identification and Classification

2,4'-Dibromoacetophenone is classified as a hazardous chemical that requires careful handling. It is known to cause severe skin burns and eye damage and may cause respiratory irritation.[1][2][3][4] It is also a lachrymator, a substance that irritates the eyes and causes tearing.[2][5]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 1B)	GHS05	Danger	H314: Causes severe skin burns and eye damage.[3][6]
Serious Eye Damage (Category 1)	GHS05	Danger	H314: Causes severe skin burns and eye damage.[3]
Specific target organ toxicity – single exposure (Category 3), Respiratory system	GHS07	Warning	H335: May cause respiratory irritation.[1][4]

Physical and Chemical Properties

Understanding the physical properties of **2,4'-Dibromoacetophenone** is crucial for its safe handling and storage.

Property	Value
Synonyms	4-Bromophenacyl bromide, 2-Bromo-1-(4-bromophenyl)ethanone[2][3]
CAS Number	99-73-0[2][3][5]
Molecular Formula	C ₈ H ₆ Br ₂ O[2][5][7]
Molecular Weight	277.94 - 277.95 g/mol [5][7][8]
Appearance	Beige solid crystals[2][6]
Melting Point	107 - 111 °C (224.6 - 231.8 °F)[2]
Solubility	Insoluble in water. Soluble in methanol, DMSO, and ethanol.[9][10]
Storage	Store in a dry, cool, well-ventilated place below +30°C.[1][9]

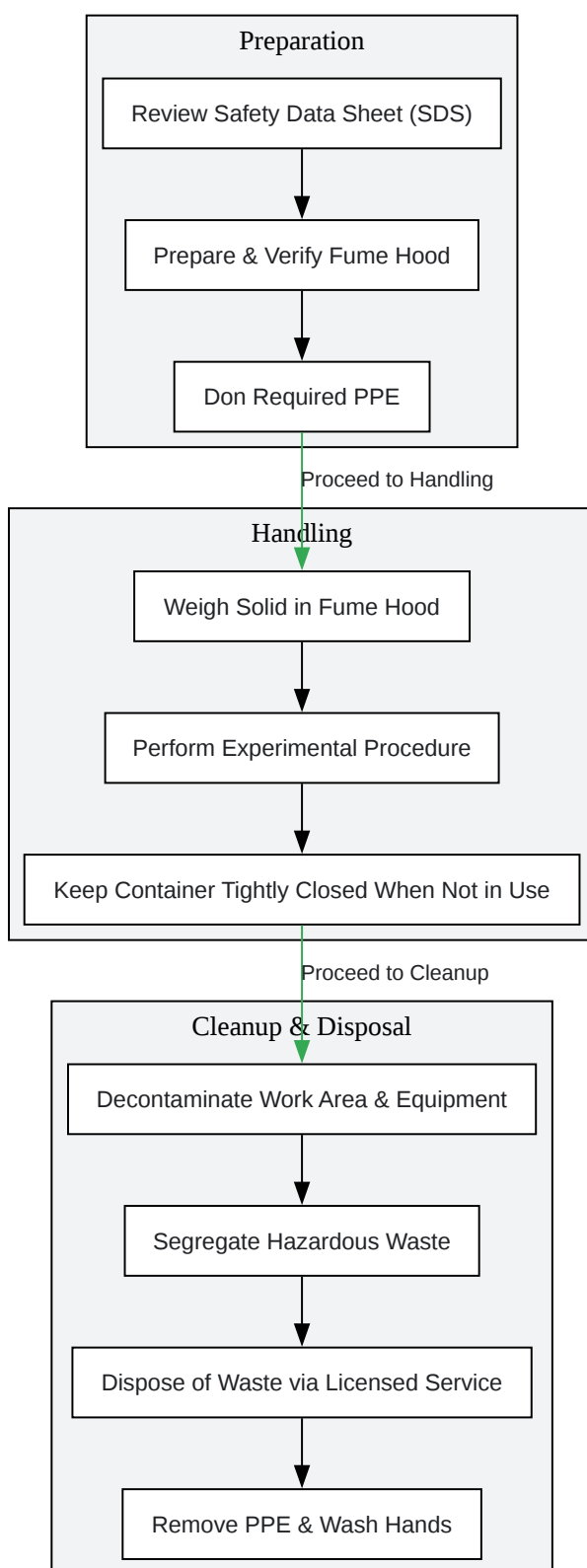
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield that meet regulations such as OSHA's 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)[\[5\]](#)
- Skin Protection:
 - Gloves: Wear appropriate protective gloves (e.g., Nitrile rubber) to prevent skin contact.[\[2\]](#)[\[5\]](#)
 - Clothing: Wear appropriate protective clothing and a lab coat to minimize skin contact.[\[5\]](#) Contaminated clothing should be removed immediately and washed before reuse; discard contaminated shoes.[\[5\]](#)
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator if there is a risk of inhalation, especially when handling the powder outside of a fume hood.[\[3\]](#)[\[5\]](#) A dust mask (type N95 or P3) is recommended.[\[6\]](#) Work should be conducted in a chemical fume hood whenever possible to avoid breathing dust.[\[5\]](#)[\[8\]](#)

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety.



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Caption: Standard Operating Workflow for Handling **2,4'-Dibromoacetophenone**.

Step-by-Step Handling and Storage Plan

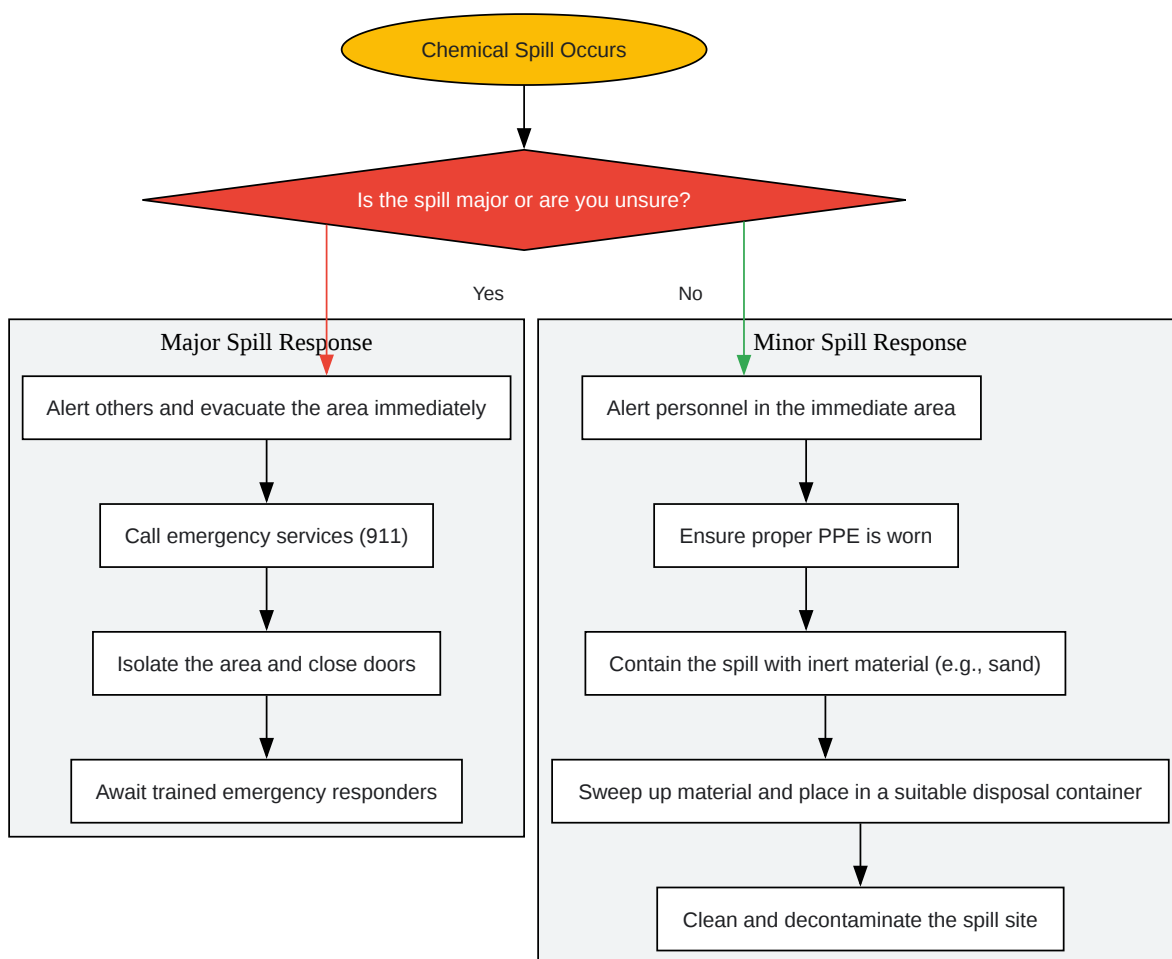
- Preparation:
 - Always review the Safety Data Sheet (SDS) before working with the chemical.
 - Ensure a chemical fume hood is operational and available.[\[5\]](#)[\[8\]](#)
 - Verify that an eyewash station and safety shower are close to the workstation.[\[3\]](#)
 - Put on all required PPE as detailed above.[\[1\]](#)
- Handling:
 - Conduct all manipulations of **2,4'-Dibromoacetophenone**, especially weighing and transferring the solid, inside a chemical fume hood to avoid generating and inhaling dust.[\[5\]](#)[\[8\]](#)
 - Avoid all contact with eyes, skin, and clothing.[\[5\]](#) Do not breathe dust or vapors.[\[3\]](#)[\[5\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area designated as a corrosives area.[\[1\]](#)[\[3\]](#)[\[5\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[3\]](#)[\[5\]](#)[\[8\]](#)

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[2\]](#)[\[3\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.[\[2\]](#)[\[5\]](#)

- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][5] Seek immediate medical attention as it causes severe skin burns.[3][5]
- Inhalation: Remove the victim to fresh air.[2][4] If breathing is difficult, give oxygen; if not breathing, give artificial respiration.[2][5] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[2][5] Clean mouth with water and drink plenty of water afterwards.[1] Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[3]



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Caption: Emergency Response Workflow for a Chemical Spill.

Accidental Release Measures

- Minor Spill: For a small spill, and only if you are trained to do so, wear appropriate PPE, sweep up the material, and place it into a suitable, closed container for disposal.[1][3][5] Avoid generating dust.[5] Ventilate the area and wash the spill site after material pickup is complete.[8]
- Major Spill: For a large spill, evacuate the area immediately.[11] Notify others and call emergency services.[11][12] Prevent the spill from entering drains.[4]

Disposal Plan

- Waste Disposal: Dispose of **2,4'-Dibromoacetophenone** and any contaminated materials as hazardous waste.[1] Disposal must be handled by a licensed professional waste disposal service and be in accordance with all federal, state, and local environmental regulations.[8]
- Container Disposal: Do not reuse empty containers. Keep product and empty containers away from heat and sources of ignition.[1] Dispose of containers in the same manner as the chemical waste.

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